

Prometryn-d14 stability and storage conditions

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Compound of Interest

Compound Name: Prometryn-d14

Cat. No.: B12299827

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An In-Depth Technical Guide to the Stability and Storage of **Prometryn-d14**

For researchers, scientists, and professionals in drug development, understanding the stability and appropriate storage of analytical standards like **Prometryn-d14** is critical for ensuring the accuracy and reliability of experimental results. This guide provides a comprehensive overview of the available data on the stability and recommended storage conditions for **Prometryn-d14**, drawing from information on the parent compound, prometryn, due to the limited specific data on the deuterated analog.

Chemical Information

Prometryn-d14 (di-iso-propyl-d14) is a deuterated analog of Prometryn, a selective herbicide. The deuteration is typically on the two isopropyl groups.

- Chemical Formula: C₁₀H₅D₁₄N₅S[1]
- Molecular Weight: 255.44 g/mol [1]
- Unlabelled CAS Number: 7287-19-6[2]

Stability Profile

Detailed quantitative stability studies specifically for **Prometryn-d14** are not readily available in the public domain. However, the stability of the unlabeled parent compound, Prometryn, provides a strong indication of the expected stability of its deuterated analog. Isotopic labeling is not expected to significantly alter the chemical stability under normal storage conditions.

Prometryn is generally considered to be a stable compound.^[3] It exhibits long-term stability over several years when stored correctly, with only slight sensitivity to natural light and extreme temperatures.^{[3][4]} It is stable in neutral, slightly acidic, or slightly basic media.^[3] However, it is susceptible to degradation under certain conditions.

Key Factors Influencing Stability:

- Temperature: While stable at room temperature, extreme temperatures can affect its stability.^{[3][4]}
- Light: Prometryn is sensitive to light, particularly UV irradiation, which can cause decomposition.^{[3][5]}
- pH: It is stable in neutral, slightly acidic, and slightly alkaline media.^[3] Hydrolysis can occur in the presence of warm acids and alkalis.^[3]
- Oxidizing Agents: Contact with strong oxidizing agents should be avoided.

Summary of Stability Data for Prometryn

Condition	Stability	Notes
Shelf Life	Very stable over several years. [3][4]	A re-analysis for chemical purity is recommended after three years for similar deuterated compounds like Prometon-d14.[6]
Light	Slight sensitivity to natural light; decomposed by UV irradiation.[3][4]	Photodegradation is a known degradation pathway.[5]
Temperature	Stable under normal temperatures; sensitive to extreme temperatures.[3][4]	Specific temperature degradation kinetics are not detailed.
pH	Stable in neutral, slightly acidic, or slightly alkaline media.[3]	Hydrolyzed by warm acids and alkalis.[3]
Reactivity	No rapid reaction with air or water.[4]	

Recommended Storage Conditions

Proper storage is crucial to maintain the integrity and purity of **Prometryn-d14**. The following recommendations are based on information for Prometryn and general guidelines for deuterated standards.

Storage Conditions for **Prometryn-d14**

Parameter	Recommendation	Rationale
Temperature	Room temperature.[2][6]	Avoids extreme temperatures that could accelerate degradation.[3][4]
Light	Store in a dark place or use amber vials.	To prevent photodegradation.[3][4]
Atmosphere	Store in a dry, well-ventilated place.[4]	To prevent moisture absorption and potential hydrolysis.
Container	Tightly closed container.[4]	To prevent contamination and exposure to air and moisture.
Incompatibilities	Store apart from foodstuff containers or incompatible materials (e.g., strong oxidizing agents).[4]	To prevent cross-contamination and hazardous reactions.

Experimental Protocols for Stability Assessment

While specific experimental protocols for **Prometryn-d14** stability testing were not found, a general methodology can be outlined based on standard practices for chemical stability studies and analytical methods for Prometryn.

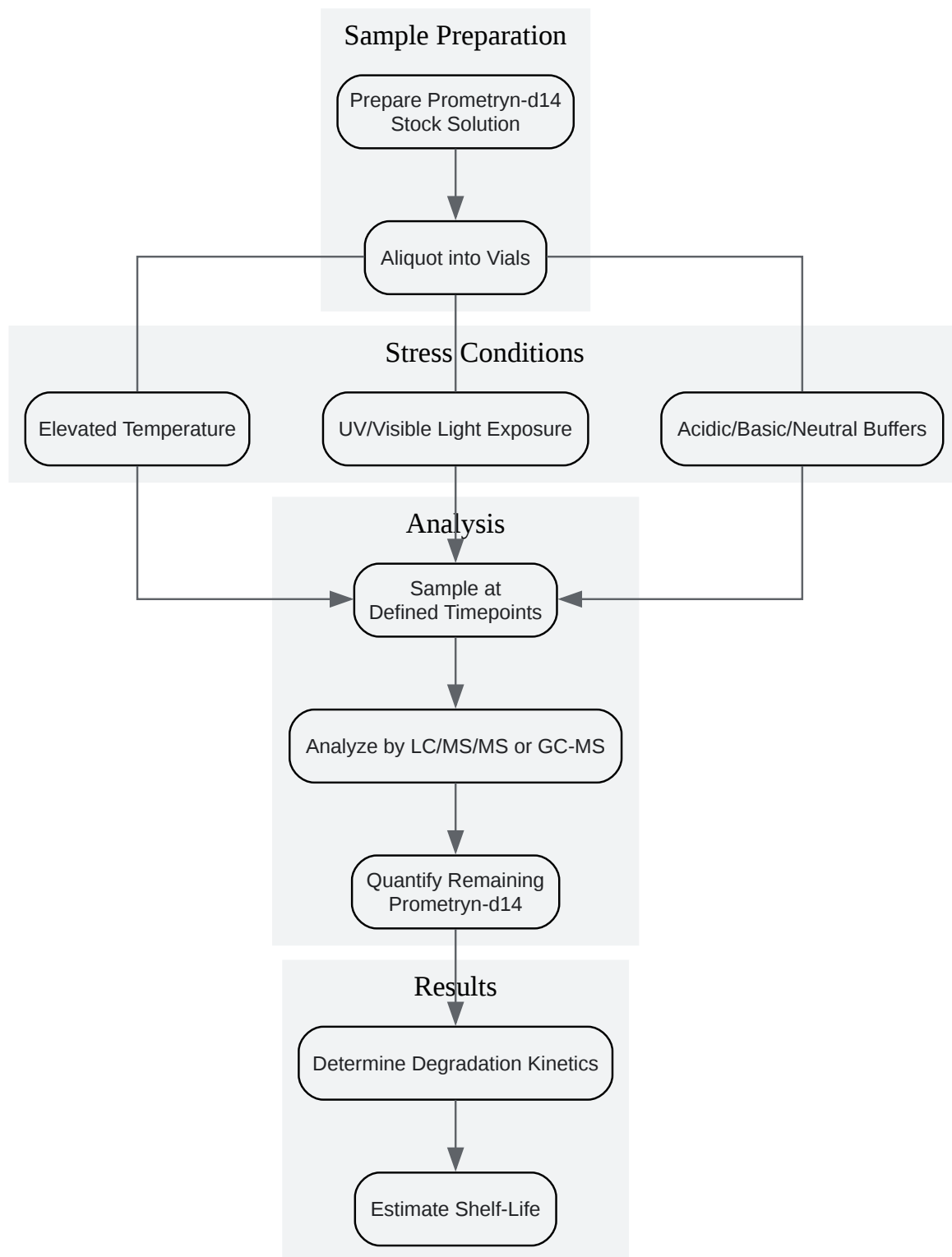
1. Preparation of Standards and Samples:

- Prepare a stock solution of **Prometryn-d14** in a suitable solvent such as methanol or acetonitrile.[7]
- From the stock solution, prepare working standards at various concentrations.[7]
- For stability studies, subject aliquots of the stock or working solutions to different conditions (e.g., elevated temperature, light exposure, different pH buffers).

2. Analytical Methodology:

- The primary analytical techniques for the determination of Prometryn and its degradation products are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC/MS/MS).^[7]^[8]
- GC-MS Method:
 - Column: A non-polar or medium-polarity capillary column is typically used.
 - Carrier Gas: Helium.
 - Injection Mode: Splitless.
 - Temperature Program: An appropriate temperature gradient to separate the analyte from any degradation products.
 - MS Detection: Electron Ionization (EI) in Selective Ion Monitoring (SIM) mode for high sensitivity and specificity.
- LC/MS/MS Method:
 - Column: A reversed-phase C8 or C18 column.^[3]
 - Mobile Phase: A gradient of acetonitrile and water with a buffer (e.g., phosphate buffer).^[3]^[7]
 - Ionization: Electrospray Ionization (ESI) in positive ion mode.
 - MS/MS Detection: Multiple Reaction Monitoring (MRM) for specific transitions of **Prometryn-d14** and its potential degradation products.

3. Stability Study Workflow:

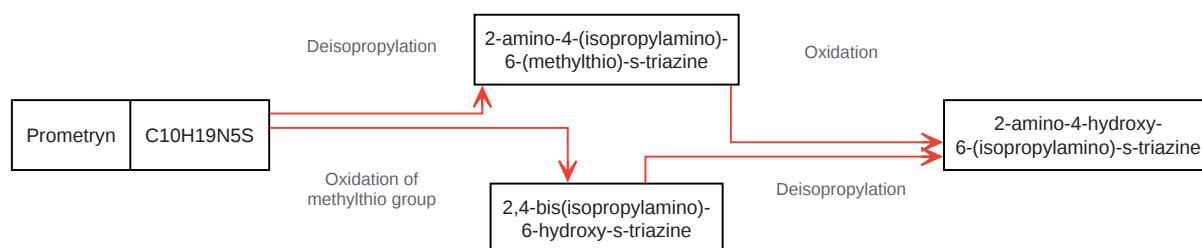


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Caption: Workflow for a typical stability study of **Prometryn-d14**.

Degradation Pathways

The primary degradation pathway for Prometryn in the environment is photodegradation.[5] While specific pathways for **Prometryn-d14** have not been detailed, they are expected to be identical to those of the unlabeled compound. The following diagram illustrates the proposed photodegradation pathway of Prometryn.



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